

Fluacrypyrim: A Technical Guide to its Molecular Properties and Biological Mechanisms

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Compound of Interest

Compound Name: *Fluacrypyrim*

Cat. No.: *B1663348*

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Introduction

Fluacrypyrim is a multifaceted synthetic compound recognized primarily for its applications in agriculture as a fungicide and acaricide.[1] Its mechanism of action involves the inhibition of the mitochondrial electron transport chain.[2][3] Recent research has also unveiled its potential in therapeutic applications, notably as a STAT3 activation inhibitor with implications for cancer therapy and as a protective agent for hematopoietic stem cells against radiation-induced apoptosis.[4] This technical guide provides a comprehensive overview of **Fluacrypyrim**'s core molecular properties, biological activities, and the experimental protocols used to investigate its mechanisms of action.

Core Molecular and Chemical Properties

Fluacrypyrim is an organofluorine compound belonging to the pyrimidine class.[5] Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₁ F ₃ N ₂ O ₅	[4]
Molecular Weight	426.4 g/mol	[2]
CAS Number	229977-93-9	[2]
IUPAC Name	methyl (E)-2-(2-(((2-isopropoxy-6-(trifluoromethyl)pyrimidin-4-yl)oxy)methyl)phenyl)-3-methoxyacrylate	[4]

Ecotoxicological and Efficacy Data

Fluacrypyrim exhibits moderate to high toxicity to a range of non-target aquatic and terrestrial organisms.[2][3] Its efficacy as an acaricide has been demonstrated in both laboratory and field settings.[6]

Table 1: Ecotoxicological Data for **Fluacrypyrim**

Organism Group	Species	Endpoint	Value (mg/L)	Toxicity Classification	Reference
Fish	Cyprinus carpio (Carp)	96-hour LC ₅₀	0.195	Moderate	[2]
Aquatic Invertebrates	Daphnia magna	Acute EC ₅₀	Data not available	High	[2]
Earthworms	-	LC ₅₀	Data not available	Toxic	[2]
Birds	-	-	-	Toxic	[2]
Honeybees	-	-	-	Not particularly toxic	[2]

Table 2: Acaricidal Efficacy of **Fluacrypyrim**

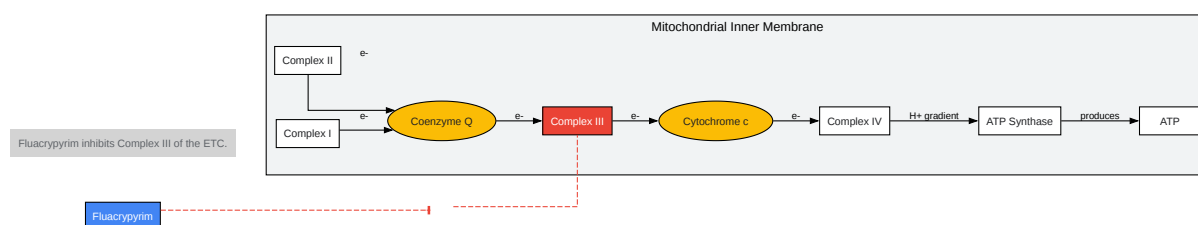
Target Pest	Efficacy Metric	Result	Reference
Tetranychus cinnabarinus	Larvicidal and Ovicidal Activity	Significant	[6]
Panonychus citri	Field Control	Effective with long-lasting persistence	[6]

Signaling Pathways and Mechanisms of Action

Fluacrypyrim exerts its biological effects through multiple mechanisms, primarily by inhibiting mitochondrial respiration and modulating key cellular signaling pathways.

Mitochondrial Electron Transport Chain Inhibition

Fluacrypyrim targets Complex III (cytochrome-bc1 complex) of the mitochondrial electron transport chain at the Quinone 'outer' (Qo) binding site.[2][3] This inhibition disrupts the flow of electrons, leading to a collapse of the mitochondrial membrane potential and a halt in ATP synthesis, ultimately causing cellular energy depletion and death in target organisms.

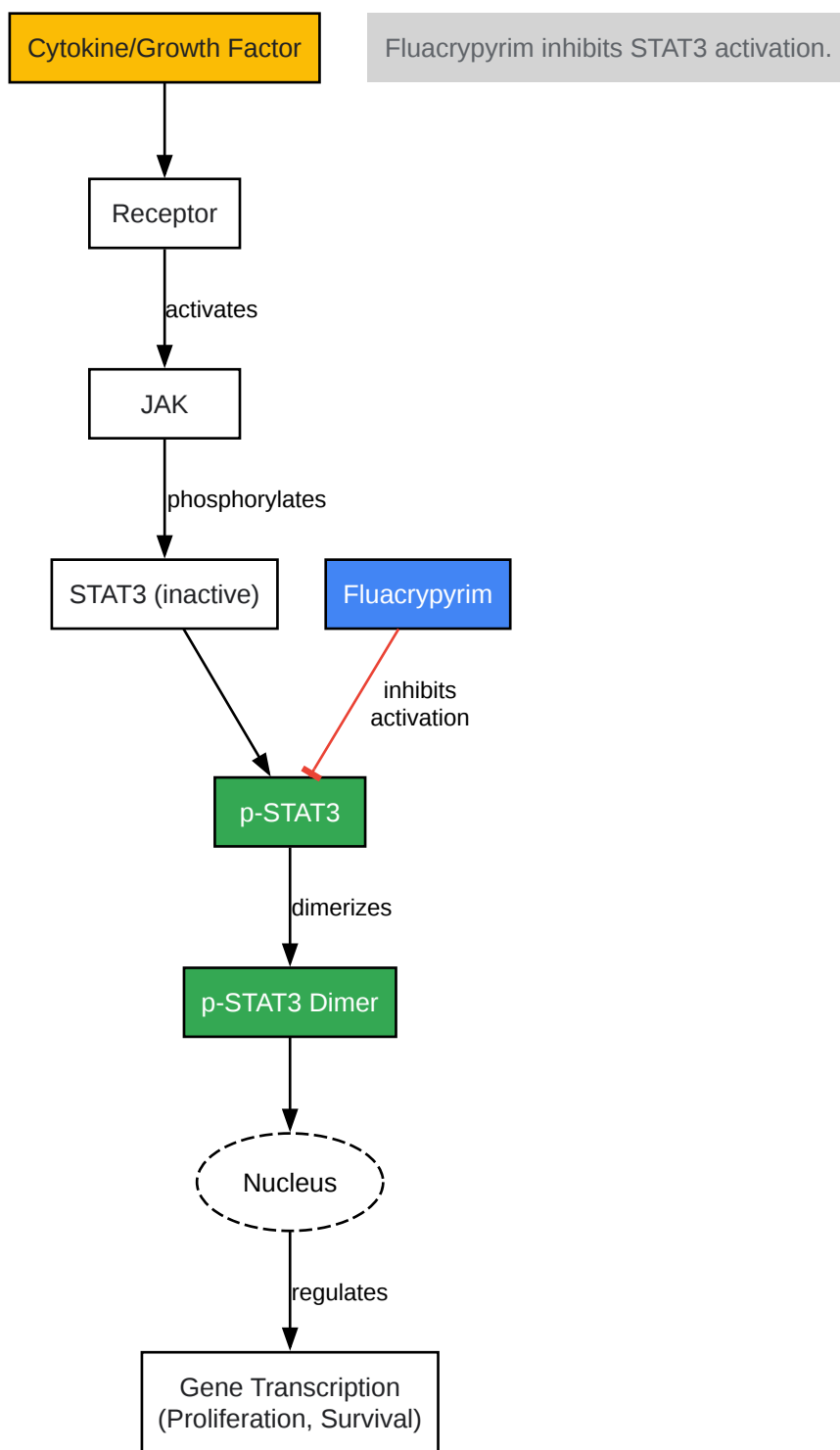


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Caption: **Fluacrypyrim** inhibits Complex III of the ETC.

STAT3 Signaling Pathway Inhibition

Fluacrypyrim has been identified as a novel inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3) activation.[4] Constitutive activation of STAT3 is a hallmark of many cancers, promoting cell proliferation, survival, and angiogenesis. By inhibiting STAT3, **Fluacrypyrim** can induce cell cycle arrest and apoptosis in cancer cells with persistently active STAT3.

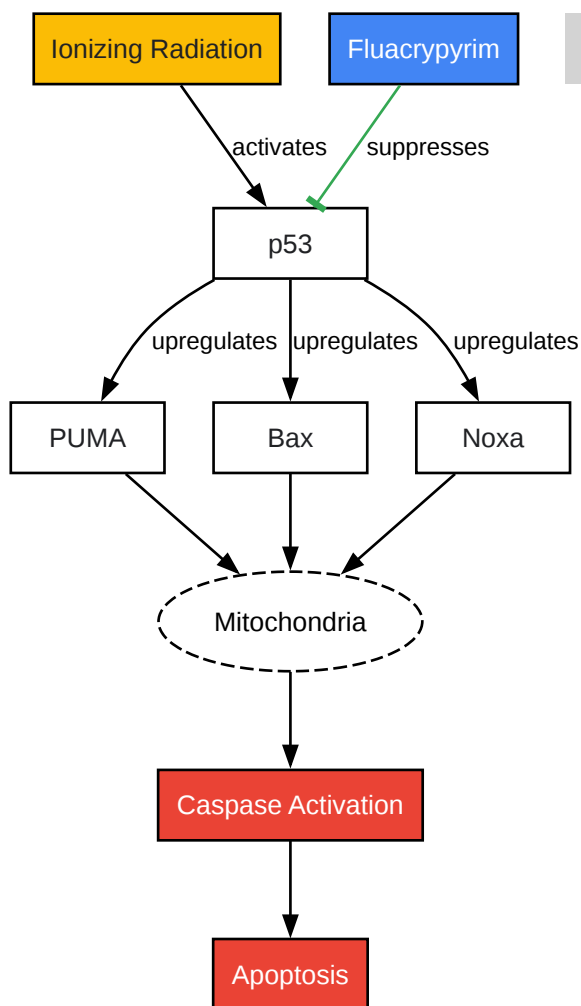


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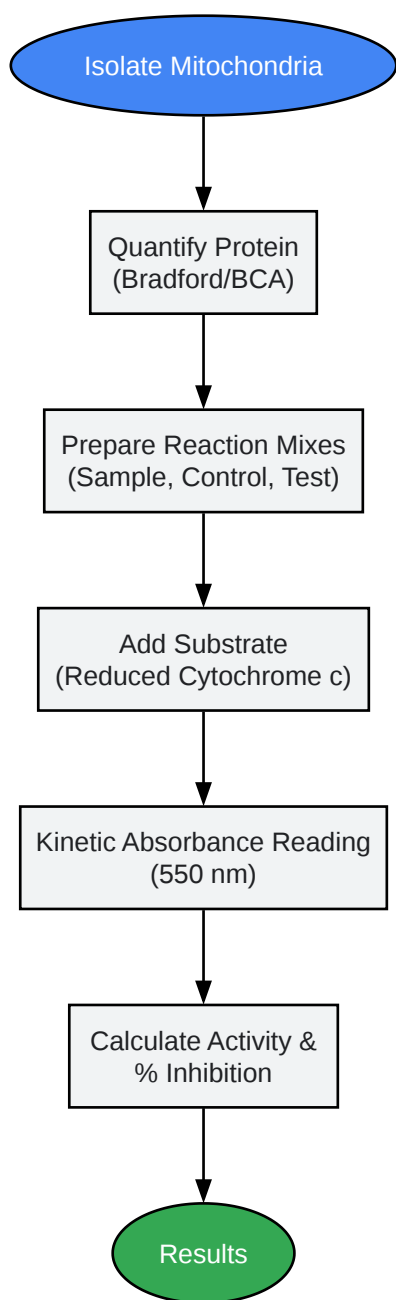
Caption: **Fluacrypyrim** inhibits STAT3 activation.

p53-PUMA Mediated Apoptosis Prevention

In the context of radiation damage, **Fluacrypyrim** has been shown to protect hematopoietic stem and progenitor cells by preventing apoptosis.[3] It achieves this by downregulating the expression of key pro-apoptotic genes in the p53-PUMA signaling pathway, such as Puma, Bax, and Noxa.



Fluacrypyrim suppresses p53-PUMA pathway.



Workflow for Mitochondrial Complex III Assay.

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